

An In-depth Technical Guide to Cyclopentyltrimethoxysilane (CAS Number 143487-47-2)

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Compound of Interest

Compound Name: Cyclopentyltrimethoxysilane

Cat. No.: B142427

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Introduction

Cyclopentyltrimethoxysilane, identified by the CAS number 143487-47-2, is an organosilane compound featuring a cyclopentyl group and three methoxy groups attached to a central silicon atom. As a member of the alkyltrimethoxysilane family, its primary utility lies in its function as a surface modifying agent and a coupling agent. The methoxy groups are susceptible to hydrolysis, which leads to the formation of reactive silanol groups. These silanols can then condense with hydroxyl groups on the surfaces of various substrates (such as glass, silica, or metal oxides) to form stable covalent bonds. This process allows for the modification of surface properties, for instance, by rendering a hydrophilic surface more hydrophobic. While not a direct therapeutic agent, its application in modifying the surfaces of drug delivery vehicles, diagnostic tools, and biomedical devices makes it a compound of interest for the drug development and materials science sectors.

Physicochemical Properties

The fundamental physical and chemical characteristics of **Cyclopentyltrimethoxysilane** are summarized below. This data is essential for its proper handling, storage, and application in experimental settings.

Property	Value	Reference
CAS Number	143487-47-2	[1] [2]
Molecular Formula	C8H18O3Si	[1] [2]
Molecular Weight	190.31 g/mol	[1] [2] [3]
Appearance	Colorless, clear liquid	[3] [4]
Boiling Point	75°C at 10 mmHg	[1] [3]
74°C at 2 mmHg	[5]	
Density	0.99 g/cm ³	[1]
Specific Gravity (20/20)	1.00	[5]
Refractive Index	Not specified	
Vapor Pressure	~1 mmHg at 25°C	[3]
17.2-38 hPa at 20-50°C	[1]	
Flash Point	54°C	[5]
Solubility	Insoluble in water, reacts with water.	[3]
Purity	>95% or >96%	[2] [3] [5] [6]

Safety and Handling

Cyclopentyltrimethoxysilane is classified as a hazardous chemical. Adherence to safety protocols is mandatory to prevent injury and environmental contamination.

Hazard Category	Description	Reference
GHS Pictograms	Flame, Exclamation Mark, Environment	[6]
Signal Word	Danger	[6]
Hazard Statements	H225: Highly flammable liquid and vapor. H226: Flammable liquid and vapor.	[6] [7] [2] [5]
H315: Causes skin irritation.		[2] [6]
H319: Causes serious eye irritation.		[2]
H411: Toxic to aquatic life with long lasting effects.		[4] [6]
Precautionary Statements	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.	[2] [5] [6]
P273: Avoid release to the environment.		[6]
P280: Wear protective gloves/protective clothing/eye protection/face protection.		[2] [6]
Storage	Store in a well-ventilated place. Keep cool. Keep container tightly closed. Store under an inert atmosphere.	[4] [5] [6]
Disposal	Dispose of contents/container to an approved waste disposal plant. May be incinerated.	[3] [4]

First Aid Measures:

- Eyes: Immediately flush with plenty of water for at least 15 minutes. Get medical attention.[3]
[4]
- Skin: Wash off immediately with soap and plenty of water.[3][4]
- Inhalation: Move to fresh air. If not breathing, give artificial respiration.[3][4]
- Ingestion: Clean mouth with water and drink plenty of water. Do not induce vomiting. Get medical attention.[3][4]

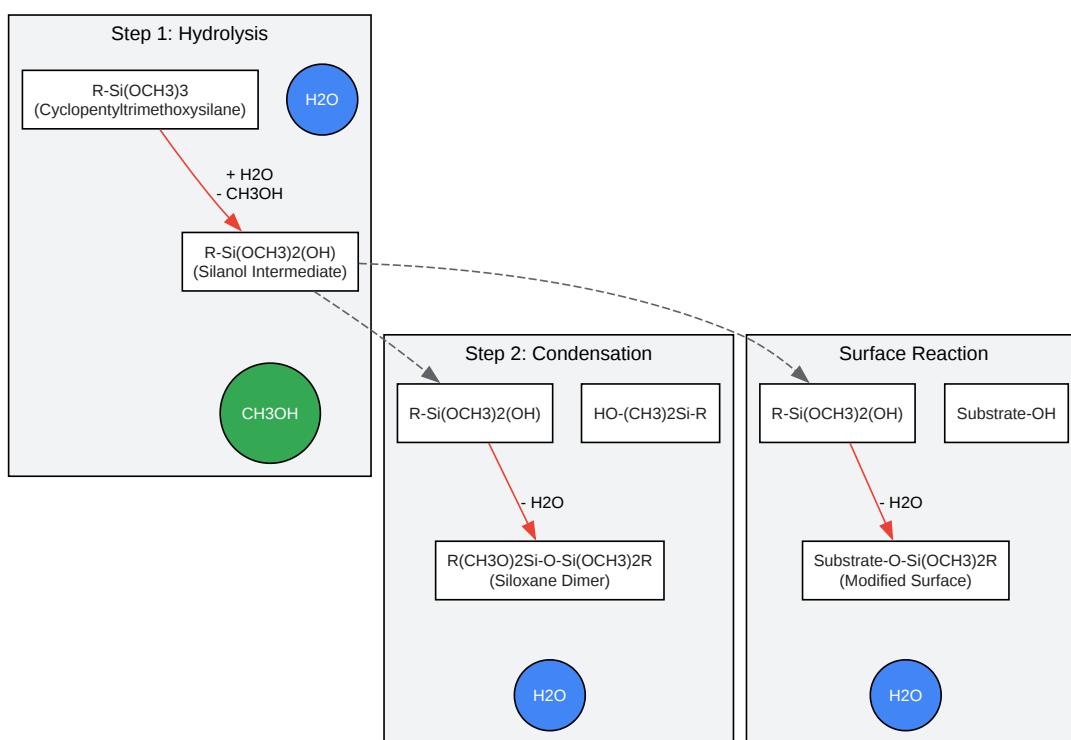
Chemical Reactions and Mechanisms

The core reactivity of **Cyclopentyltrimethoxysilane** stems from the hydrolysis of its methoxy groups, followed by the condensation of the resulting silanol groups. This two-step process is the basis for its use in surface modification and as a coupling agent.

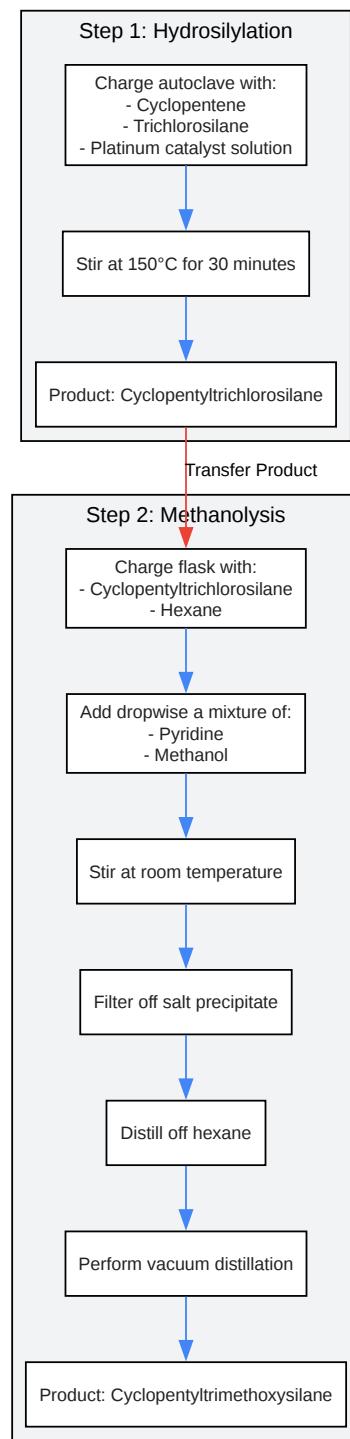
Hydrolysis and Condensation Mechanism

The hydrolysis of alkoxy silanes like **Cyclopentyltrimethoxysilane** can be catalyzed by either acid or base.[4] The reaction proceeds via a bimolecular displacement mechanism.[4] Under acidic conditions, a methoxy group is protonated, making it a better leaving group. Under basic conditions, a hydroxide ion directly attacks the silicon atom.[2][4] The subsequent condensation reaction involves the formation of a stable Si-O-Si (siloxane) bond, releasing either water or methanol.[2]

General Mechanism of Hydrolysis and Condensation



Synthesis Workflow for Cyclopentyltrimethoxysilane

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